

Application Notes and Protocols for SBC-115337 in Mouse Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SBC-115337

Cat. No.: B7775811

[Get Quote](#)

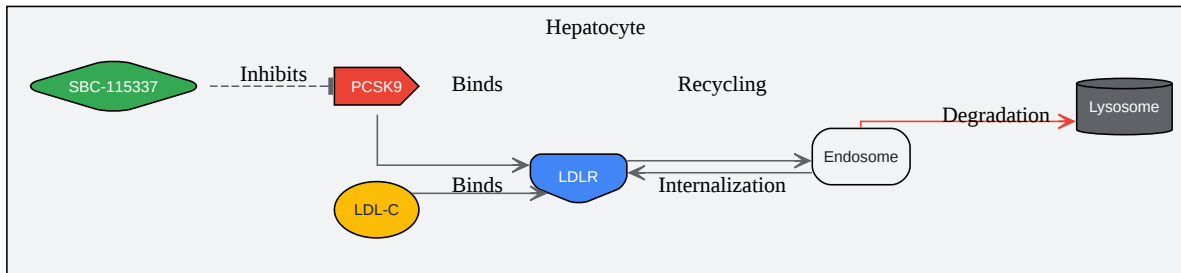
For Researchers, Scientists, and Drug Development Professionals

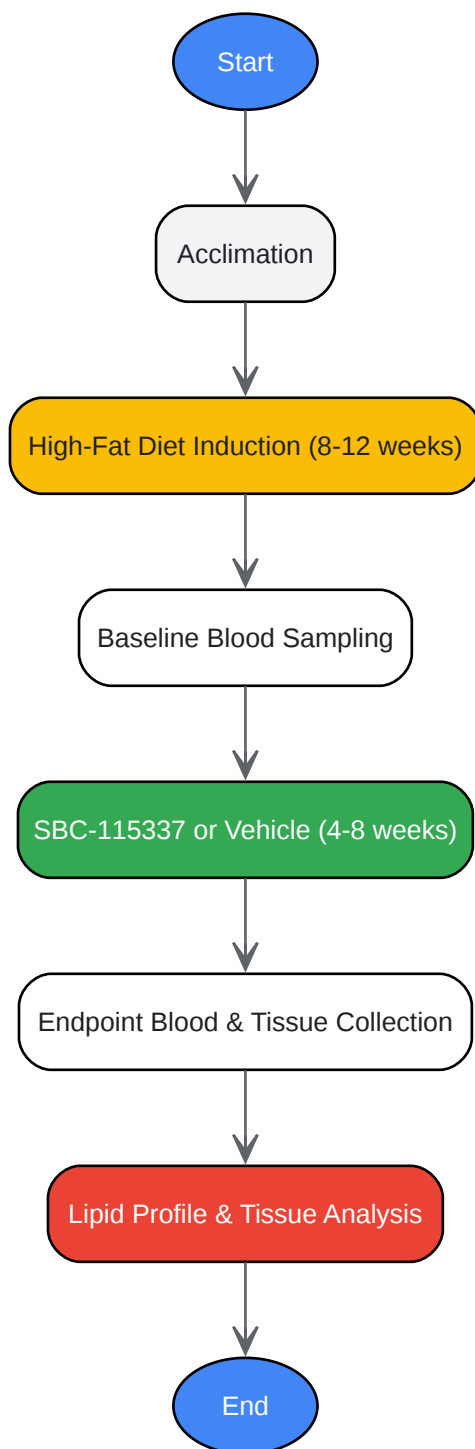
Introduction

SBC-115337 is a small molecule inhibitor of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9). By inhibiting the interaction between PCSK9 and the Low-Density Lipoprotein Receptor (LDLR), **SBC-115337** prevents the degradation of the LDLR, leading to increased clearance of LDL-cholesterol (LDL-C) from the circulation. This makes **SBC-115337** a promising therapeutic candidate for the treatment of hypercholesterolemia and related cardiovascular diseases. These application notes provide detailed protocols for the use of **SBC-115337** in mouse models of hyperlipidemia, drawing upon available data for **SBC-115337** and structurally related compounds.

Mechanism of Action: PCSK9-LDLR Signaling Pathway

PCSK9 plays a critical role in regulating plasma cholesterol levels. It is a secreted protein that binds to the epidermal growth factor-like repeat A (EGF-A) domain of the LDLR on the surface of hepatocytes. This binding targets the LDLR for lysosomal degradation, thereby reducing the number of LDLRs available to clear circulating LDL-C. By inhibiting the PCSK9-LDLR interaction, **SBC-115337** increases the recycling of LDLR to the cell surface, enhancing LDL-C uptake from the bloodstream and lowering plasma cholesterol levels.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for SBC-115337 in Mouse Models]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7775811#sbc-115337-dosage-for-mouse-models\]](https://www.benchchem.com/product/b7775811#sbc-115337-dosage-for-mouse-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com